

# In-Depth Technical Guide: **cis-Hydroxy perhexiline-d11**

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## Compound of Interest

Compound Name: *cis-Hydroxy perhexiline-d11*

Cat. No.: B12431646

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This technical guide provides a comprehensive overview of the chemical properties, analytical methodologies, and metabolic context of **cis-Hydroxy perhexiline-d11**, a deuterated analog of a primary metabolite of the antianginal drug perhexiline. This document is intended for researchers, scientists, and professionals in drug development and metabolic studies.

## Core Chemical Properties

**cis-Hydroxy perhexiline-d11** is a stable isotope-labeled form of cis-hydroxy perhexiline, which is a major metabolite of perhexiline.<sup>[1]</sup> The deuteration is typically on the cyclohexyl ring. This labeling makes it a valuable internal standard for quantitative bioanalytical assays.

## Physicochemical and Structural Data

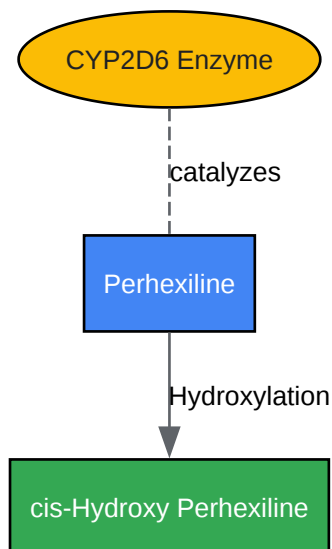
Below is a summary of the known and predicted chemical properties for both **cis-Hydroxy perhexiline-d11** and its non-deuterated counterpart.

Property	cis-Hydroxy perhexiline-d11	cis-Hydroxy Perhexiline	Source
CAS Number	1276018-05-3	917877-73-7	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>19</sub> H <sub>24</sub> D <sub>11</sub> NO	C <sub>19</sub> H <sub>35</sub> NO	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	304.56 g/mol	293.49 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Purity	>95% (HPLC)	Not Applicable	<a href="#">[2]</a>
Storage Temperature	-20°C	Not Applicable	<a href="#">[2]</a>
Predicted Water Solubility	Not Available	0.000656 mg/mL	<a href="#">[5]</a>
Predicted logP	Not Available	4.14 - 4.18	<a href="#">[5]</a>
Predicted pKa (Strongest Basic)	Not Available	10.58	<a href="#">[5]</a> <a href="#">[6]</a>

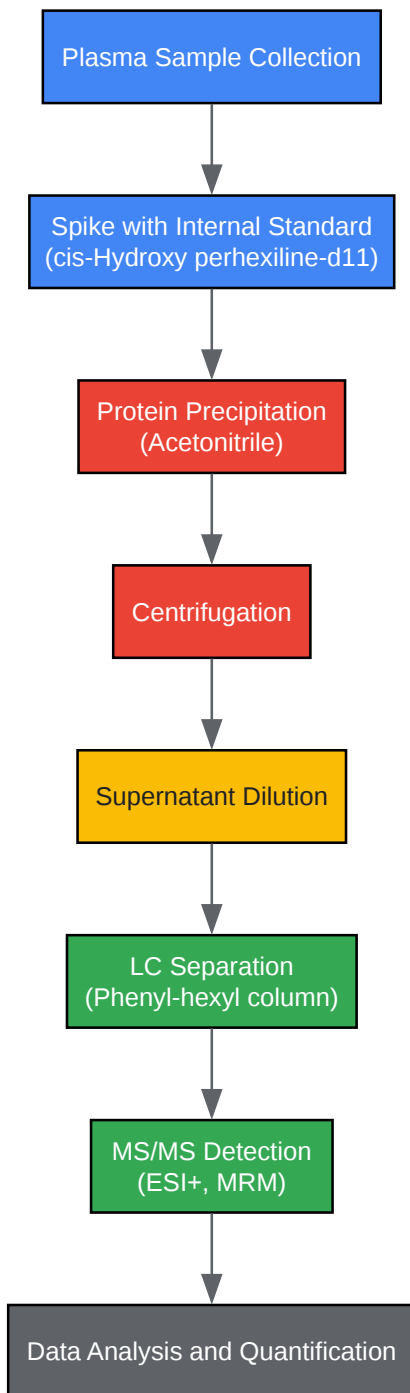
## Metabolic Pathway of Perhexiline

Perhexiline undergoes extensive metabolism in the liver, primarily through hydroxylation. The formation of cis-hydroxy perhexiline is a key metabolic step, catalyzed predominantly by the cytochrome P450 enzyme CYP2D6.[\[7\]](#)[\[8\]](#) Individuals with different CYP2D6 genotypes exhibit significant variability in the rate of perhexiline metabolism, which can impact drug efficacy and toxicity.[\[8\]](#)[\[9\]](#)

## Metabolic Pathway of Perhexiline to cis-Hydroxy Perhexiline



## LC-MS/MS Analytical Workflow

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## References

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